

# 4-tert-butylcyclohexanone melting point and boiling point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Tert-butylcyclohexanone

Cat. No.: B146137

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An in-depth guide to the physicochemical properties of **4-tert-butylcyclohexanone**, tailored for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of its melting and boiling points, detailed experimental protocols for their determination, and a logical workflow for its synthesis.

## Physicochemical Properties of 4-tert-butylcyclohexanone

**4-tert-butylcyclohexanone** is an organic compound utilized as a perfuming agent and in cosmetics.<sup>[1]</sup> It is a derivative of cyclohexanone containing a tert-butyl group on the fourth carbon. At room temperature, it typically appears as a white to pale yellow crystalline powder or solid.<sup>[2]</sup> The compound is soluble in organic solvents like alcohol and ethanol but is insoluble in water.<sup>[1][3]</sup>

## Quantitative Data: Melting and Boiling Points

The melting and boiling points of **4-tert-butylcyclohexanone** have been reported across various sources. These values are crucial for its purification, handling, and application in synthetic chemistry. A summary of the reported data is presented below.

Physical Property	Value (°C)	Pressure	Reference
Melting Point	47 - 51	-	[1]
47 - 50	-	[3][4]	
48 - 51	-	[5]	
46 - 52	-	[2]	
39	-	[6]	
Boiling Point	113 - 116	20 mmHg	[1][3][5]
225.1	760 mmHg	[4]	
214	-	[6]	
244	-		

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. A pure substance typically melts over a narrow range of 1-2°C, while impurities tend to depress and broaden this range.[7]

### Melting Point Determination (Capillary Method)

This is a common and reliable method for determining the melting point of a solid organic compound.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[7]
- Glass capillary tubes (sealed at one end)[9]
- Sample of **4-tert-butylcyclohexanone** (must be completely dry and finely powdered)[8][9]

Procedure:

- Sample Preparation: Place a small amount of dry, powdered **4-tert-butylcyclohexanone** onto a clean, dry surface.[\[10\]](#)
- Loading the Capillary Tube: Gently tap the open end of a capillary tube into the powder until a small amount of the solid enters the tube. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom. Repeat this process until the packed sample is 2-3 mm high.[\[9\]](#) An excessive amount of sample can lead to a broadened melting range.[\[9\]](#)
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[\[7\]](#)
- Rapid Determination (Optional but Recommended): Heat the sample rapidly to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.
- Accurate Determination: Allow the apparatus to cool to at least 15°C below the approximate melting point.[\[9\]](#) Begin heating again at a slow, controlled rate (approximately 1-2°C per minute).
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range).[\[10\]](#)

## Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.[\[11\]](#)

Apparatus:

- Thiele tube[\[11\]](#)[\[12\]](#)
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat-stable fluid (e.g., mineral oil)[\[11\]](#)

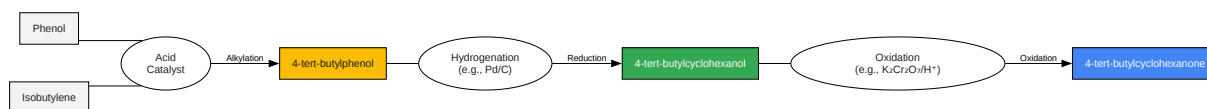
- Bunsen burner or hot plate

Procedure:

- Sample Preparation: Fill the small test tube to about half-full with **4-tert-butylcyclohexanone** (if in its liquid state).[\[11\]](#)
- Capillary Insertion: Place a capillary tube, with its sealed end pointing up, into the liquid in the test tube.[\[11\]](#)[\[12\]](#)
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[11\]](#)[\[12\]](#)
- Heating: Insert the assembly into the Thiele tube, which contains mineral oil. The side arm of the Thiele tube should be heated gently and continuously.[\[11\]](#)[\[12\]](#) The shape of the tube allows for the oil to circulate via convection, ensuring uniform heating.[\[12\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit, forming a stream of bubbles. Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip.[\[11\]](#)[\[12\]](#)
- Recording the Boiling Point: Remove the heat source and allow the apparatus to cool. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[11\]](#)[\[12\]](#)

## Synthesis Workflow

**4-tert-butylcyclohexanone** can be synthesized from readily available starting materials. A common synthetic route involves the oxidation of 4-tert-butylcyclohexanol.[\[13\]](#) The alcohol precursor is typically produced via the hydrogenation of 4-tert-butylphenol, which itself is derived from the reaction of phenol with isobutylene.[\[13\]](#)



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Caption: Synthesis pathway of **4-tert-butylcyclohexanone**.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)